

Application Notes: Dissolving 4-Methoxy PCE Hydrochloride for Research Applications

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Compound of Interest

Compound Name: 4-Methoxy PCE hydrochloride

Cat. No.: B599856

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Abstract

These application notes provide a detailed protocol for the solubilization of **4-Methoxy PCE hydrochloride** (4-MeO-PCE HCl), an arylcyclohexylamine analytical reference standard, for use in preclinical research and forensic applications.^[1] This document outlines safety precautions, solubility data in various common laboratory solvents, and step-by-step procedures for preparing stock and working solutions.

Introduction

4-Methoxy PCE hydrochloride, also known as 4-methoxy Eticyclidine, is an analytical reference standard classified as an arylcyclohexylamine.^{[1][2]} It is a structural analog of phencyclidine (PCP) and is investigated for its interaction with various receptors, including the NMDA receptor.^{[2][3]} Proper preparation of solutions is critical for obtaining accurate and reproducible experimental results. This protocol provides validated data and methodologies for researchers, scientists, and drug development professionals.

Chemical Properties:

- Formal Name: N-ethyl-1-(4-methoxyphenyl)-cyclohexanamine, monohydrochloride^[1]
- Molecular Formula: C₁₅H₂₃NO • HCl^[1]
- Formula Weight: 269.8 g/mol ^[1]

- Formulation: Crystalline Solid[1]

Safety and Handling Precautions

4-Methoxy PCE hydrochloride is intended for research and forensic use only.[1] This material should be considered hazardous until more toxicological information is available.[2]

- Personal Protective Equipment (PPE): Always wear a lab coat, safety glasses, and chemical-resistant gloves (e.g., nitrile) when handling the solid compound or its solutions.
- Ventilation: Handle the solid powder in a chemical fume hood or a ventilated enclosure to avoid inhalation.
- Handling: Avoid ingestion, inhalation, and contact with eyes, skin, or clothing. Wash hands thoroughly after handling.[2]
- Spill Management: A spill kit should be readily available. All personnel must be trained in proper spill cleanup procedures.[4]
- SDS: Before use, all personnel must review the complete Safety Data Sheet (SDS) provided by the supplier.[2]

Solubility Data

The solubility of **4-Methoxy PCE hydrochloride** has been determined in several standard laboratory solvents. The data below is summarized for easy reference. It is recommended to use high-purity, anhydrous solvents where applicable.

Solvent	Concentration (mg/mL)	Molar Concentration (mM)	Notes
Ethanol	25 mg/mL ^[1]	92.66 mM	Anhydrous ethanol is recommended.
N,N-Dimethylformamide (DMF)	20 mg/mL ^[1]	74.13 mM	May require gentle warming or sonication.
Dimethyl Sulfoxide (DMSO)	14 mg/mL ^[1]	51.89 mM	A common solvent for preparing stock solutions for in vitro assays.
PBS (pH 7.2)	10 mg/mL ^[1]	37.06 mM	Suitable for preparing solutions for some in vivo or physiological assays.
Methanol	1 mg/mL ^[1]	3.71 mM	Limited solubility.

Molar concentration (mM) calculated using the formula weight of 269.8 g/mol .

Experimental Protocols

Protocol for Preparing a 10 mg/mL Stock Solution in DMSO

This protocol describes the preparation of a 10 mg/mL stock solution, which is below the maximum solubility of 14 mg/mL in DMSO, ensuring complete dissolution.^[1]

Materials:

- **4-Methoxy PCE hydrochloride** (crystalline solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)

- Calibrated analytical balance
- Microcentrifuge tubes or amber glass vials
- Calibrated micropipettes
- Vortex mixer and/or sonicator

Procedure:

- **Equilibration:** Allow the vial of **4-Methoxy PCE hydrochloride** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** In a chemical fume hood, accurately weigh the desired amount of the solid compound. For example, to prepare 1 mL of a 10 mg/mL solution, weigh 10 mg of 4-Methoxy PCE HCl.
- **Solvent Addition:** Transfer the weighed solid into a sterile, appropriate vial. Using a calibrated pipette, add the calculated volume of DMSO. For 10 mg of solid, add 1 mL of DMSO.
- **Dissolution:** Cap the vial securely and vortex thoroughly. If necessary, use a bath sonicator for 5-10 minutes or warm the solution gently (to 37°C) to aid dissolution. Visually inspect the solution to ensure no particulates are present.
- **Storage:** Store the stock solution in a tightly sealed amber vial at -20°C.[1][2] The product is stable for ≥ 5 years under these conditions.[1]

Protocol for Preparing Working Solutions (Serial Dilution)

Working solutions for experiments are typically prepared by diluting the high-concentration stock solution in an appropriate buffer or cell culture medium.

Important: The final concentration of the organic solvent (e.g., DMSO) in the assay should be kept to a minimum (typically <0.1% to <0.5%) to avoid solvent-induced artifacts.

Procedure:

- Calculation: Determine the required volume of the stock solution needed to achieve the desired final concentration in your experimental volume. Use the dilution formula: $M_1V_1 = M_2V_2$
 - M_1 = Concentration of the stock solution (e.g., 10 mg/mL or 51.89 mM)
 - V_1 = Volume of the stock solution to be added (unknown)
 - M_2 = Desired final concentration of the working solution
 - V_2 = Final volume of the working solution
- Dilution: Add the appropriate volume of the experimental buffer or medium to a sterile tube.
- Addition of Stock: Pipette the calculated volume (V_1) of the stock solution into the buffer/medium. Do not add the buffer to the stock solution, as this can cause the compound to precipitate.
- Mixing: Mix the working solution thoroughly by gentle vortexing or inversion. Prepare fresh daily and keep on ice during use.

Visualizations

Experimental Workflow

The following diagram illustrates the standard workflow for preparing a stock solution of **4-Methoxy PCE hydrochloride**.

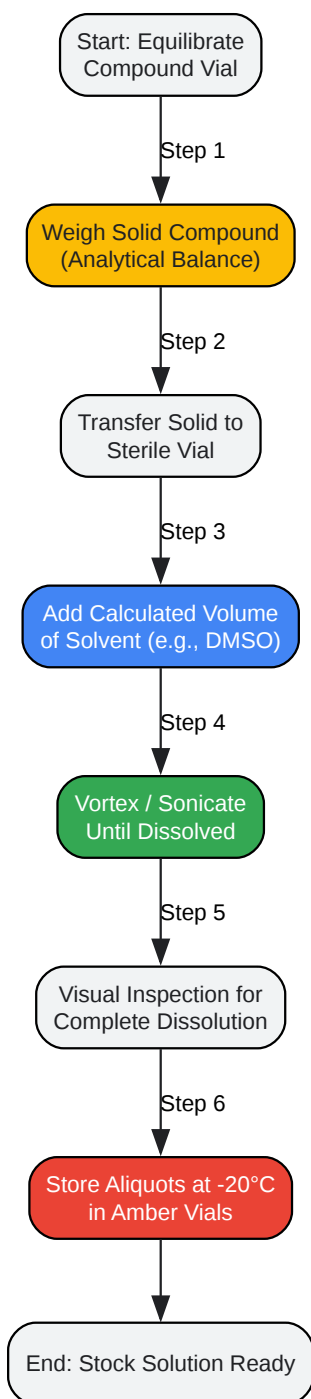


Figure 1: Stock Solution Preparation Workflow

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Caption: Stock solution preparation workflow for 4-Methoxy PCE HCl.

Solvent Selection Logic

The choice of solvent is dictated by the experimental design. This diagram outlines the decision-making process.

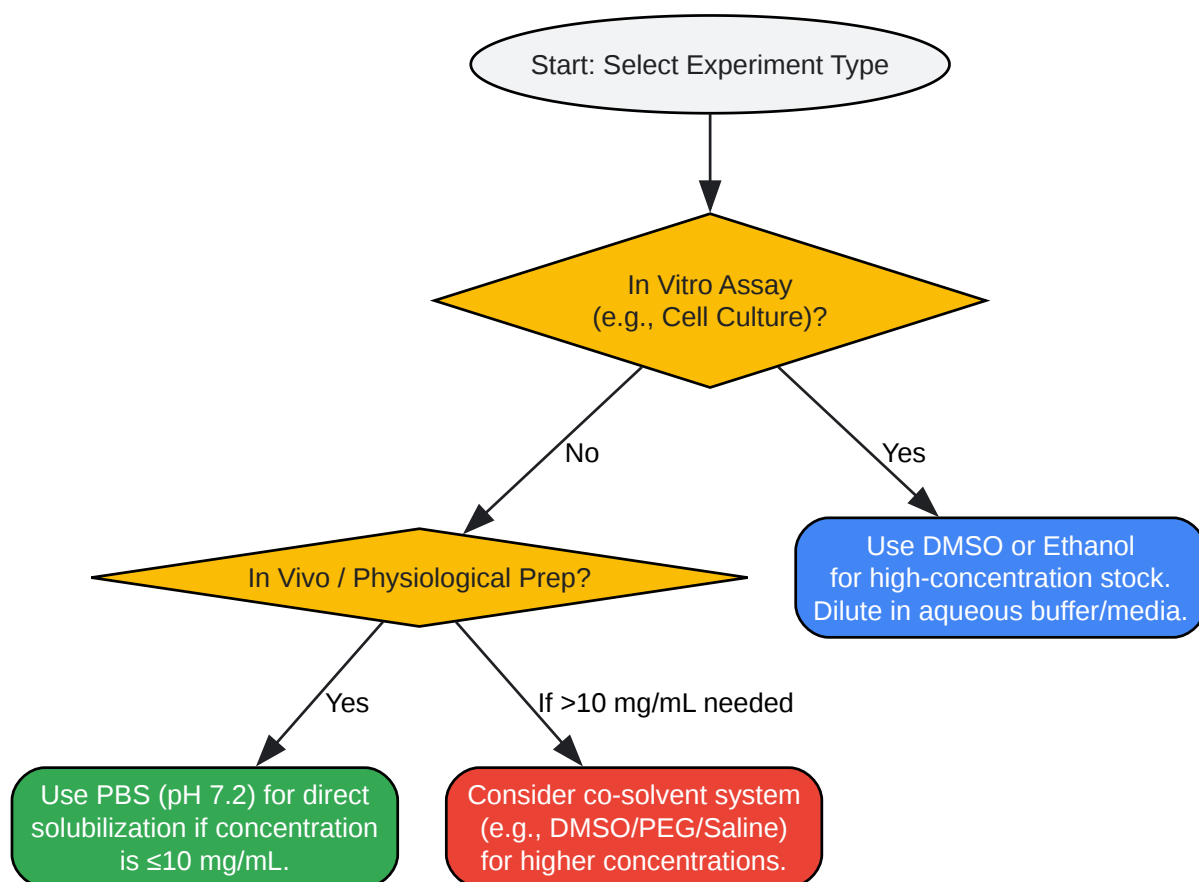


Figure 2: Solvent Selection Decision Tree

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Caption: Decision tree for selecting an appropriate solvent system.

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